

An In-depth Technical Guide to CAS Number 122590-03-8 (Linezolid)

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Compound of Interest

Compound Name: 11-Hydroxyrankinidine

Cat. No.: B15558713

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, relevant experimental protocols, and biological activity of the compound associated with CAS number 122590-03-8, commonly known as Linezolid.

Compound Identification

The compound identified by CAS number 122590-03-8 is (S)-N-[[3-(3-fluoro-4-morpholinyl)phenyl]-2-oxo-5-oxazolidinyl]methyl]acetamide, a synthetic antibiotic marketed under the trade name Zyvox, among others.^{[1][2]} It is the first clinically approved member of the oxazolidinone class of antimicrobials.^[1]

Physicochemical Data

A summary of the key physicochemical properties of Linezolid is presented below. This data is essential for formulation development, pharmacokinetic studies, and quality control.

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₀ FN ₃ O ₄	[2]
Molecular Weight	337.35 g/mol	[2]
Physical Description	Powder	[3]
Melting Point	181.5-182.5 °C	Data not available in search results
Solubility	Soluble in DMSO (10 mM)	[4]
pKa	Data not available	Data not available in search results
LogP	Data not available	Data not available in search results

Note: While specific experimental values for Melting Point, pKa, and LogP were not found in the provided search results, the protocols to determine them are well-established and described in the following section.

Experimental Protocols

Detailed methodologies for determining key physicochemical parameters are crucial for reproducible research and development.

The melting point is a critical indicator of purity.[5] Pure crystalline compounds exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities lead to a depressed and broader range.[5][6]

Protocol:

- **Sample Preparation:** Ensure the Linezolid sample is completely dry and finely powdered.[7] Load a small amount (2-3 mm height) into a capillary tube (one end sealed) by tapping the open end into the sample pile.[8] Pack the solid into the closed end by tapping or dropping it through a long glass tube.[8][9]

- Apparatus Setup: Place the capillary tube into the heating block of a melting point apparatus, such as a DigiMelt or Mel-Temp.[\[6\]](#)[\[9\]](#)
- Measurement:
 - For an unknown or approximate melting point, heat the sample rapidly (e.g., 10-20°C/min ramp rate).[\[9\]](#)
 - For an accurate measurement, set the starting temperature to about 15-20°C below the approximate melting point.[\[8\]](#)[\[9\]](#)
 - Heat at a slow rate (1-2°C/minute) to ensure thermal equilibrium.[\[6\]](#)[\[9\]](#)
- Data Recording: Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting range is T1-T2.[\[6\]](#)

The shake-flask method is considered the gold standard for determining the equilibrium solubility of a compound.[\[10\]](#)

Protocol:

- Preparation: Add an excess amount of solid Linezolid to a series of vials or flasks containing the desired solvent (e.g., water, buffers of different pH).[\[10\]](#)[\[11\]](#) The amount should be sufficient to ensure a suspension remains after equilibration.[\[10\]](#)
- Equilibration: Seal the vessels and place them in a shaker bath at a constant, controlled temperature (e.g., 25°C or 37°C).[\[12\]](#)[\[13\]](#) Agitate the samples for a sufficient duration (typically 24-72 hours) to ensure equilibrium is reached.[\[11\]](#)[\[12\]](#)[\[14\]](#) The pH of the suspension should be verified at the beginning and end of the experiment.[\[10\]](#)
- Phase Separation: After equilibration, separate the undissolved solid from the saturated solution. This is typically achieved by centrifugation or filtration through a low-binding filter.[\[12\]](#)[\[13\]](#)
- Quantification: Accurately dilute an aliquot of the clear, saturated supernatant. Analyze its concentration using a validated analytical method, such as High-Performance Liquid

Chromatography (HPLC) with UV detection, by comparing the response to a calibration curve of known standards.[13][14] The resulting concentration is the thermodynamic solubility.

Potentiometric titration is a high-precision technique for measuring the pKa, which is fundamental to understanding a drug's absorption and distribution characteristics.[15][16]

Protocol:

- **Solution Preparation:** Dissolve a precisely weighed amount of Linezolid in a suitable solvent (e.g., water or a co-solvent mixture if solubility is low) to a known concentration (e.g., 1 mM). [15][17] To maintain constant ionic strength, a background electrolyte like 0.15 M KCl is added.[15] Purge the solution with nitrogen to remove dissolved CO₂, which can interfere with pH measurements.[15][17]
- **Titration Setup:** Calibrate a pH electrode using standard buffers (e.g., pH 4, 7, and 10).[15] Place the sample solution in a jacketed vessel on a magnetic stirrer and immerse the calibrated pH electrode.
- **Titration:** Titrate the solution by adding small, precise increments of a standardized titrant (e.g., 0.1 M HCl or 0.1 M NaOH).[17] After each addition, allow the pH reading to stabilize before recording the value and the total volume of titrant added.[17]
- **Data Analysis:** Plot the measured pH versus the volume of titrant added. The pKa can be determined from the inflection point of this titration curve, which corresponds to the point of half-neutralization (pH = pKa).[18] A first derivative plot ($\Delta\text{pH}/\Delta V$ vs. V) can be used to accurately locate the equivalence point.[18]

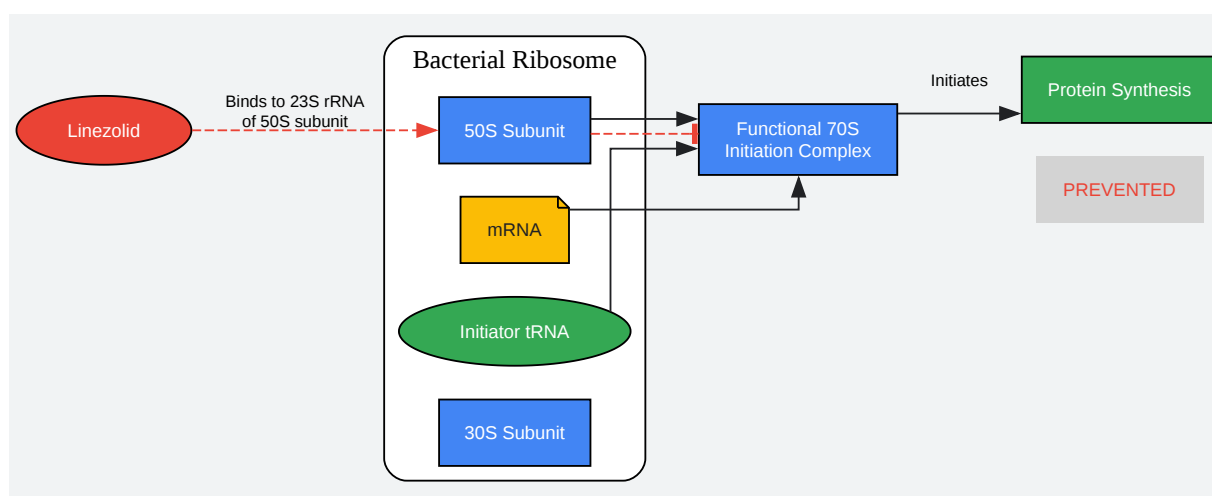
Biological Activity and Signaling Pathway

Linezolid is a bacteriostatic agent effective against a wide range of Gram-positive bacteria, including resistant strains like methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant enterococci (VRE).[2][19]

Mechanism of Action: Linezolid exerts its antibacterial effect by inhibiting the initiation of bacterial protein synthesis.[20][21] Its mechanism is unique among protein synthesis inhibitors. It binds to the 23S ribosomal RNA component of the 50S subunit of the bacterial ribosome.[1]

[19][22] This binding action prevents the formation of a functional 70S initiation complex, which is a critical first step in the translation process.[1][19] By blocking this initiation step, Linezolid effectively halts the production of essential bacterial proteins, thereby stopping bacterial growth and replication.[21] Because this site of action is distinct from other antibiotic classes that typically inhibit the elongation phase, cross-resistance is uncommon.[20][21]

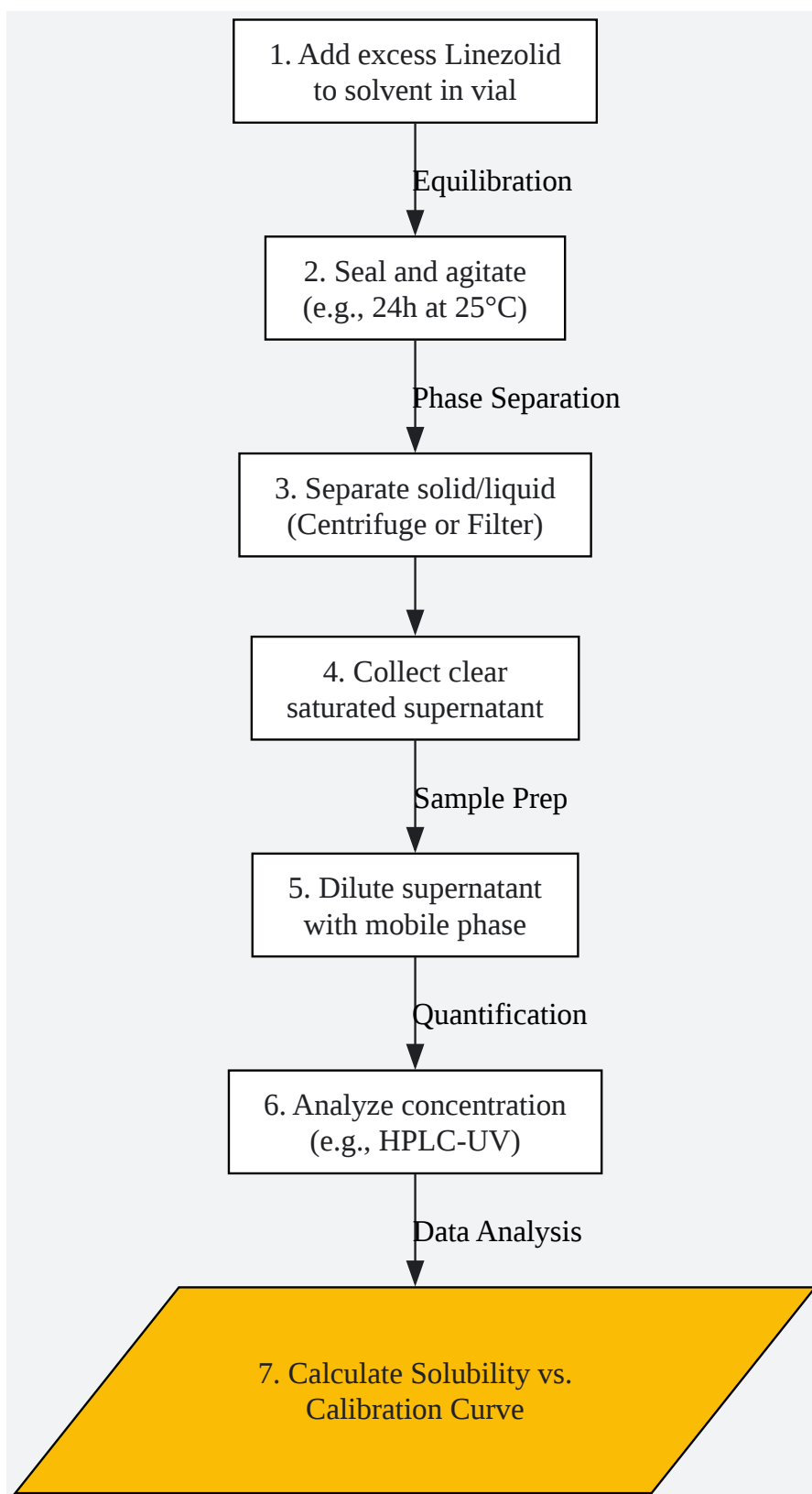
Diagram: Mechanism of Action of Linezolid



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Caption: Linezolid inhibits protein synthesis by preventing the formation of the 70S initiation complex.

Diagram: Experimental Workflow for Solubility Determination



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Caption: Workflow for the Shake-Flask method to determine thermodynamic solubility.

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